

Spectroscopic Characterization of 3-Methyl-5-phenylisothiazole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Methyl-5-phenylisothiazole

CAS No.: 1732-45-2

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Abstract

This technical guide provides an in-depth analysis of the core spectroscopic techniques used to characterize the heterocyclic compound **3-methyl-5-phenylisothiazole**. Intended for researchers and professionals in synthetic chemistry and drug development, this document synthesizes theoretical principles with practical, field-proven insights into Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). We delve into the causal relationships between the molecule's unique structure and its spectroscopic output, offering detailed experimental protocols and data interpretation strategies. All methodologies are presented as self-validating systems to ensure scientific integrity and reproducibility.

Introduction: The Isothiazole Core in Modern Chemistry

The isothiazole ring is a significant five-membered aromatic heterocycle containing nitrogen and sulfur atoms. This scaffold is of considerable interest in medicinal and materials science due to its presence in a range of biologically active compounds and functional materials.^{[1][2]}

3-Methyl-5-phenylisothiazole (C₁₀H₉NS) serves as a classic example of this structural class, combining the isothiazole core with methyl and phenyl substituents.

Accurate structural elucidation and purity assessment are paramount for any application. Spectroscopic methods provide the definitive data required for this confirmation. This guide offers a comprehensive examination of the ¹H NMR, ¹³C NMR, IR, and MS data for **3-methyl-5-phenylisothiazole**, explaining not just the data itself, but the rationale behind the expected spectral features.

Molecular Structure and Atom Numbering

A clear understanding of the molecular structure is essential for assigning spectroscopic signals. The structure of **3-methyl-5-phenylisothiazole**, with a systematic numbering scheme for NMR assignment, is presented below.

Caption: Molecular structure of **3-methyl-5-phenylisothiazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of organic compounds in solution.[3] By analyzing the magnetic environments of ¹H and ¹³C nuclei, we can map the molecular framework and confirm the identity of **3-methyl-5-phenylisothiazole**.

¹H NMR Spectroscopy

Expertise & Rationale: Proton NMR provides information on the number of distinct proton environments, their electronic surroundings (chemical shift), their neighboring protons (spin-spin splitting), and their relative quantities (integration). For **3-methyl-5-phenylisothiazole**, we expect three main signal regions corresponding to the methyl group, the isothiazole ring proton, and the phenyl group protons.

Predicted Spectral Data & Interpretation:

- **Methyl Protons (H-1')**: These three protons are equivalent and attached to a carbon adjacent to the electron-deficient isothiazole ring. They are expected to appear as a sharp singlet (no adjacent protons) in the upfield region, typically around δ 2.3-2.5 ppm.[4]

- **Isothiazole Proton (H-4):** This single proton is attached to the heterocyclic ring and is influenced by the ring's aromaticity and the adjacent sulfur and carbon atoms. It is expected to resonate as a singlet at a downfield position, estimated to be around δ 6.3-6.8 ppm, similar to related isoxazole structures.^[5]
- **Phenyl Protons (H-2" to H-6"):** The five protons of the phenyl ring will appear in the aromatic region (δ 7.2-7.8 ppm). Due to the electronic influence of the isothiazole ring, the ortho-protons (H-2", H-6") are expected to be shifted further downfield compared to the meta- (H-3", H-5") and para- (H-4") protons. This will likely result in a complex multiplet.^[5]

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 2.4	Singlet	3H	-CH ₃ (H-1')
~ 6.5	Singlet	1H	Isothiazole H (H-4)

| ~ 7.4-7.8 | Multiplet | 5H | Phenyl H (H-2" to H-6") |

^{13}C NMR Spectroscopy

Expertise & Rationale: Carbon-13 NMR identifies all unique carbon atoms in a molecule. Given the structure's symmetry, we anticipate 8 distinct signals: one for the methyl carbon, three for the isothiazole ring carbons, and four for the phenyl ring carbons (C-1", C-2"/C-6", C-3"/C-5", and C-4").

Predicted Spectral Data & Interpretation:

- **Methyl Carbon (C-1'):** This aliphatic carbon will appear at the highest field (lowest δ value), likely in the range of δ 10-15 ppm.^[5]
- **Isothiazole Ring Carbons (C-3, C-4, C-5):** These carbons are part of an aromatic heterocycle and will resonate at lower field. C-3 and C-5, being directly attached to heteroatoms, will be the most downfield. Based on analogous structures, C-3 (next to N and with the methyl

group) and C-5 (next to S and with the phenyl group) are expected around δ 160-170 ppm, while C-4 is expected at a higher field, around δ 100-110 ppm.[5][6]

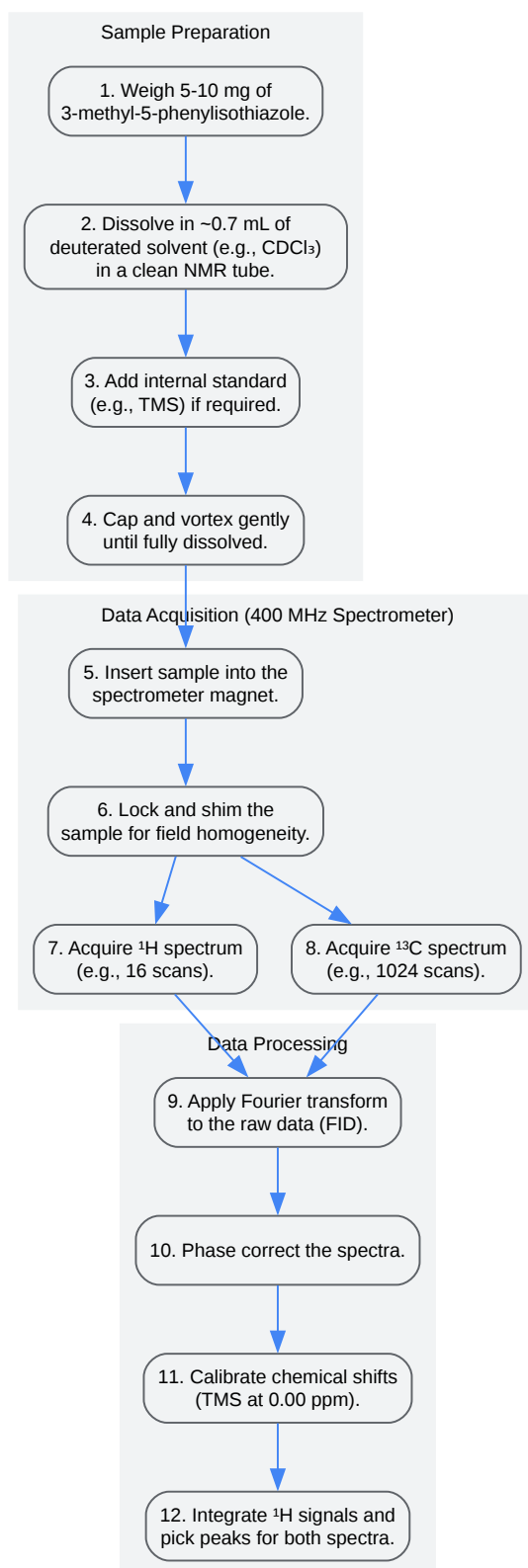
- Phenyl Ring Carbons (C-1" to C-6"): The quaternary carbon C-1" will have a weak signal around δ 127-130 ppm. The other phenyl carbons will appear in the typical aromatic region of δ 125-130 ppm.[5]

Table 2: Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~ 12	C-1' (-CH ₃)
~ 105	C-4
~ 126	C-2" / C-6"
~ 128	C-1"
~ 129	C-3" / C-5"
~ 130	C-4"
~ 160	C-3

| ~ 169 | C-5 |

Experimental Protocol: NMR Data Acquisition



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Caption: Standard workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

Expertise & Rationale: IR spectroscopy is a rapid and effective method for identifying the functional groups within a molecule.^[7] It works by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending). For **3-methyl-5-phenylisothiazole**, the key is to identify vibrations characteristic of the aromatic rings and the alkyl group.

Predicted Spectral Data & Interpretation: The IR spectrum can be divided into the functional group region (4000-1500 cm^{-1}) and the fingerprint region ($<1500 \text{ cm}^{-1}$).

- **C-H Stretching:** Aromatic C-H stretches from the phenyl and isothiazole rings are expected just above 3000 cm^{-1} (typically 3100-3000 cm^{-1}). Aliphatic C-H stretches from the methyl group will appear just below 3000 cm^{-1} (typically 3000-2850 cm^{-1}).^{[8][9]}
- **C=C and C=N Stretching:** The vibrations of the double bonds within the phenyl and isothiazole rings will produce a series of sharp bands in the 1600-1450 cm^{-1} region.^[8]
- **C-H Bending:** Out-of-plane ("oop") bending vibrations for the substituted phenyl ring will give strong absorptions in the fingerprint region, typically between 900-675 cm^{-1} , which can be diagnostic of the substitution pattern.^[10]

Table 3: Predicted Major IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibrational Mode
3100-3000	Medium	Aromatic C-H Stretch
3000-2850	Medium	Aliphatic C-H Stretch
~1600, ~1500, ~1450	Medium-Strong	Aromatic C=C & C=N Ring Stretch

| 900-675 | Strong | Aromatic C-H Out-of-Plane Bend |

Experimental Protocol: FTIR Data Acquisition (KBr Pellet)

- **Sample Preparation:** Grind ~1 mg of the purified solid sample with ~100 mg of dry, spectroscopic-grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Transfer the powder to a pellet-forming die. Apply pressure (typically 8-10 tons) using a hydraulic press for several minutes to form a transparent or translucent disc.
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FTIR spectrometer.
- **Background Scan:** Record a background spectrum of the empty sample compartment to account for atmospheric CO₂ and H₂O.
- **Sample Scan:** Record the sample spectrum (e.g., averaging 32 scans) over the range of 4000-400 cm⁻¹. The instrument software will automatically ratio the sample spectrum against the background to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Expertise & Rationale: Mass spectrometry provides two crucial pieces of information: the molecular weight of the compound and its fragmentation pattern upon ionization. This data serves as a final confirmation of the molecular formula and offers corroborating evidence for the proposed structure.[\[11\]](#)

Data Analysis & Interpretation: The molecular formula C₁₀H₉NS corresponds to a molecular weight of 175.05 Da.

- **Molecular Ion Peak ([M]⁺•):** In an electron ionization (EI) mass spectrum, the parent molecule loses an electron to form the molecular ion. A strong peak is expected at a mass-to-charge ratio (m/z) of 175.[\[12\]](#)
- **Isotope Peaks:** An [M+1]⁺• peak at m/z 176 will be observed due to the natural abundance of ¹³C (1.1%) and ³³S (0.76%). An [M+2]⁺• peak will also be present due to ³⁴S (4.29%). The relative intensities of these isotope peaks are highly predictable and can help confirm the elemental composition.
- **Fragmentation:** The molecular ion can break apart into smaller, characteristic fragments. A significant fragment is often observed at m/z 134.[\[12\]](#) This corresponds to a loss of 41 Da,

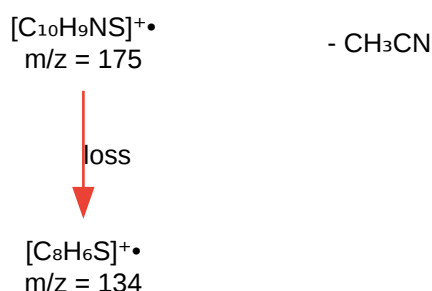
which can be rationalized as the loss of acetonitrile (CH_3CN) via a rearrangement process, a common fragmentation pathway for molecules containing a methyl group adjacent to a nitrogen atom in a ring.

Table 4: Key Mass Spectrometry Data (EI-MS)

m/z	Proposed Assignment
175	$[\text{M}]^{+\bullet}$ (Molecular Ion)
176	$[\text{M}+1]^{+\bullet}$ Isotope Peak

| 134 | $[\text{M} - \text{CH}_3\text{CN}]^{+\bullet}$ |

Proposed Fragmentation Pathway



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Caption: Primary fragmentation of **3-methyl-5-phenylisothiazole** in EI-MS.

Experimental Protocol: EI-MS Data Acquisition

- **Sample Introduction:** Introduce a small amount of the sample (typically <1 mg dissolved in a volatile solvent like methanol or dichloromethane) into the mass spectrometer, often via a direct insertion probe or a gas chromatograph (GC-MS).
- **Ionization:** The sample is vaporized and enters the ion source, where it is bombarded with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.

- Mass Analysis: The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.
- Detection: The separated ions strike a detector, which generates a signal proportional to the ion abundance. The instrument's software plots this abundance against the m/z ratio to produce the mass spectrum.

Conclusion

The collective analysis of ^1H NMR, ^{13}C NMR, IR, and MS data provides a definitive and unambiguous structural confirmation of **3-methyl-5-phenylisothiazole**. ^1H and ^{13}C NMR map the carbon-hydrogen framework, IR spectroscopy confirms the presence of the key functional groups (aromatic and alkyl), and mass spectrometry verifies the molecular weight and elemental formula. The convergence of these distinct analytical techniques provides the high degree of certainty required for research, development, and quality control applications involving this important heterocyclic compound.

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